

An In-depth Technical Guide to Dalbergin: A Bioactive Neoflavonoid from Dalbergia Species

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Compound of Interest

Compound Name: 5-O-Methyldalbergiphenol

Cat. No.: B12093765

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Notice: Due to the absence of detailed scientific literature on **5-O-Methyldalbergiphenol**, this guide focuses on Dalbergin, a structurally related and well-researched neoflavonoid from the same plant genus, to fulfill the request for an in-depth technical analysis.

Introduction

Dalbergin is a naturally occurring neoflavonoid found in various species of the Dalbergia genus, notably Dalbergia sissoo and Dalbergia odorifera.[1][2][3] It is classified as a 4-phenylcoumarin, with the chemical structure 6-hydroxy-7-methoxy-4-phenylcoumarin.[4] This compound has garnered significant interest in the scientific community for its diverse pharmacological activities, including anti-inflammatory, antioxidant, and anticancer properties.[4][5][6] This technical guide provides a comprehensive overview of the experimental data, protocols, and molecular pathways associated with Dalbergin.

Chemical Structure of Dalbergin

- Molecular Formula: C₁₆H₁₂O₄[4]
- Molecular Weight: 268.26 g/mol [4]
- CAS Number: 482-83-7[4]

Quantitative Biological Data

The biological activities of Dalbergin have been quantified in several studies, particularly its efficacy as an anticancer agent. The following tables summarize the key quantitative findings.

Table 1: In Vitro Cytotoxicity of Dalbergin

Cell Line	Cancer Type	IC50 Value	Exposure Time	Reference
T47D	Breast Cancer	1 μ M	24 hours	[5]
T47D	Breast Cancer	0.001 μ M	48 hours	[5]
T47D	Breast Cancer	0.00001 μ M	72 hours	[5]

Table 2: In Silico Binding Affinities of Dalbergin

Protein Target	Biological Process	Binding Affinity (kcal/mol)	Reference
Caspase-3	Apoptosis	-6.7	[7][8]
Caspase-9	Apoptosis	-6.6	[7][8]

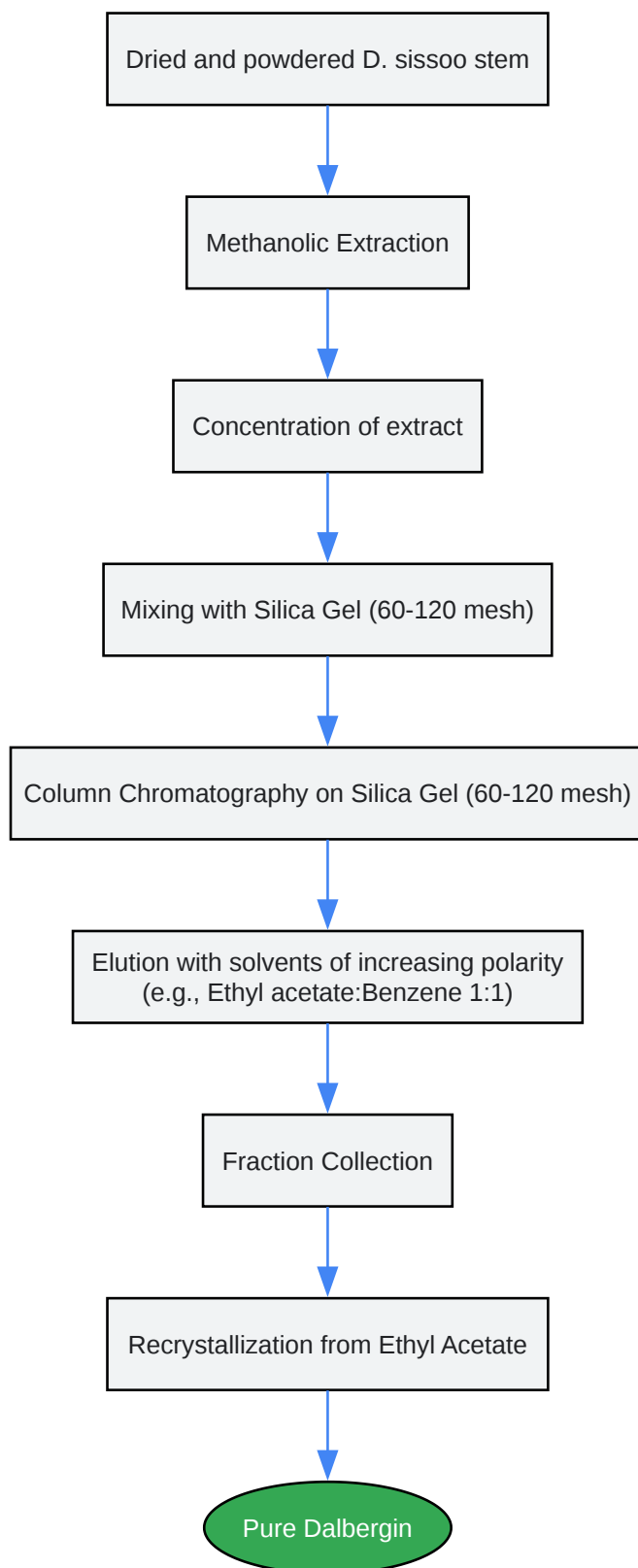
Experimental Protocols

This section details the methodologies employed in the isolation, synthesis, and biological evaluation of Dalbergin, as cited in the literature.

Isolation of Dalbergin from Dalbergia sissoo

This protocol describes the general procedure for the isolation of Dalbergin from the stem of Dalbergia sissoo.[9]

Experimental Workflow for Dalbergin Isolation



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Caption: Workflow for the isolation and purification of Dalbergin.

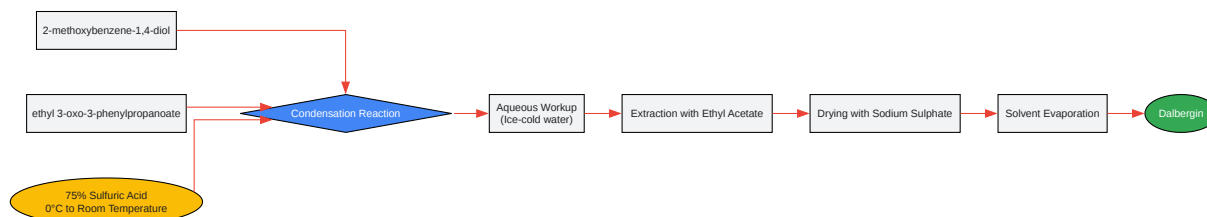
Methodology:

- The stem of *Dalbergia sissoo* is dried and powdered.
- The powdered plant material is subjected to methanolic extraction.
- The resulting extract is concentrated.
- The concentrated methanolic extract is mixed with silica gel (60-120 mesh).
- The mixture is then subjected to column chromatography using a silica gel (60-120 mesh) column.
- The column is eluted with solvents of increasing polarity. A mixture of ethyl acetate and benzene (1:1) has been reported to be effective for eluting Dalbergin.[9]
- Fractions are collected and monitored for the presence of Dalbergin.
- The fractions containing Dalbergin are pooled and recrystallized from ethyl acetate to yield the pure compound.[9]

Synthesis of Dalbergin

A reported method for the chemical synthesis of Dalbergin is as follows.[6]

Synthetic Pathway for Dalbergin



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Caption: Chemical synthesis of Dalbergin via condensation.

Methodology:

- 2-methoxybenzene-1,4-diol (1 equivalent) is dissolved in 15 ml of 75% sulfuric acid in water at 0°C.[6]
- Ethyl 3-oxo-3-phenylpropanoate (1 equivalent) is added dropwise to the solution.[6]
- The reaction mixture is agitated continuously for 30 minutes while allowing it to warm to room temperature.[6]
- The reaction progress is monitored using Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is poured into ice-cold water.
- The aqueous mixture is extracted with ethyl acetate.
- The organic layer is collected and dried over sodium sulphate.
- The solvent is evaporated to yield Dalbergin.[6]

In Vitro Anti-proliferative Assay (MTT Assay)

The cytotoxic effect of Dalbergin on cancer cell lines can be evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Methodology:

- T47D breast cancer cells are seeded in 96-well plates.
- The cells are treated with various concentrations of Dalbergin (e.g., 0.000001 μM to 30 μM) for different time intervals (24, 48, and 72 hours).[5]
- After the treatment period, MTT solution is added to each well and incubated.
- The formazan crystals formed are dissolved in a suitable solvent (e.g., DMSO).
- The absorbance is measured at a specific wavelength using a microplate reader.
- Cell viability is calculated as a percentage of the control (untreated cells), and the IC50 value is determined.

Molecular Mechanisms and Signaling Pathways

Dalbergin has been shown to exert its biological effects by modulating several key signaling pathways involved in inflammation and cancer.

Anti-inflammatory Mechanism

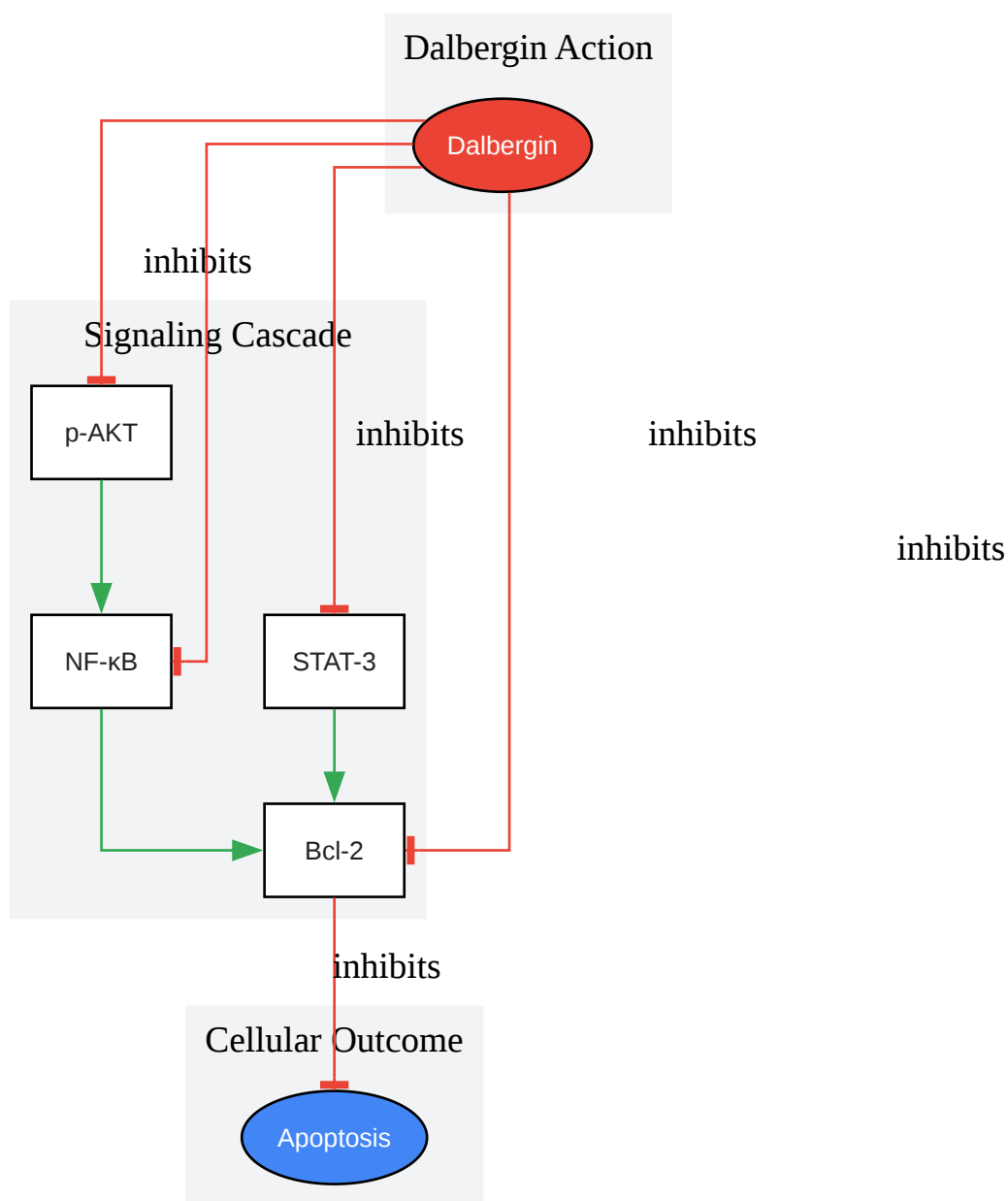
Dalbergin and other neoflavonoids exhibit anti-inflammatory properties by targeting central regulators of the inflammatory response.[4] This includes the inhibition of the NF- κ B and MAPK signaling pathways, which leads to a reduction in the production of pro-inflammatory mediators. [4] The flavonoid compounds in *Dalbergia odorifera* have been shown to potentially inhibit the expression of FOS and PTGS2 (COX-2), reduce the release of IL-1 β , and block the MAPK and toll-like receptor pathways.[10]

Anticancer Mechanism in Hepatocellular Carcinoma

In hepatocellular carcinoma, Dalbergin has been demonstrated to induce apoptosis and suppress cell growth through the inhibition of the AKT/NF- κ B signaling pathway.[11] The

administration of Dalbergin leads to a significant decrease in the expression of anti-apoptotic proteins like Bcl-2, TNF- α , NF κ B, p-AKT, and STAT-3.[11]

Dalbergin's Anticancer Signaling Pathway



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Caption: Dalbergin's inhibition of the AKT/NF- κ B/STAT-3 pathway to induce apoptosis.

Conclusion

Dalbergin, a neoflavonoid isolated from Dalbergia species, demonstrates significant potential as a therapeutic agent, particularly in the fields of oncology and inflammation. Its ability to modulate critical signaling pathways such as NF- κ B, AKT, and STAT3 underscores its multifaceted mechanism of action. The availability of established protocols for its isolation and synthesis facilitates further preclinical and clinical investigations. This guide provides a foundational understanding for researchers and drug development professionals interested in the therapeutic applications of Dalbergin.

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